

Application Note: 4-Chloro-6-methylpicolinaldehyde in Divergent Drug Synthesis

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Compound of Interest

Compound Name: 4-Chloro-6-methylpicolinaldehyde

CAS No.: 98273-77-9

Cat. No.: B1591898

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Abstract

This technical guide details the strategic application of **4-Chloro-6-methylpicolinaldehyde** (CAS: 98273-77-9 / 167859-41-8) as a high-value heterocyclic building block in medicinal chemistry. Characterized by its "tri-functional" nature—an electrophilic aldehyde at C2, a nucleophilic-substitution-ready chloride at C4, and an oxidizable methyl group at C6—this scaffold offers a versatile entry point for constructing kinase inhibitors, GPCR ligands, and complex heterocycles. This note provides validated protocols for reductive amination and Suzuki-Miyaura cross-coupling, supported by mechanistic insights and safety data.

Chemical Profile & Strategic Utility

Compound Identity

Property	Specification
Chemical Name	4-Chloro-6-methylpyridine-2-carboxaldehyde
Common Name	4-Chloro-6-methylpicolinaldehyde
CAS Number	98273-77-9 (Primary); 167859-41-8 (Alt)
Molecular Formula	
Molecular Weight	155.58 g/mol
Appearance	Pale yellow to off-white solid
Solubility	Soluble in DCM, THF, MeOH; Sparingly soluble in water
Storage	Inert atmosphere, -20°C (Aldehyde is oxidation-sensitive)

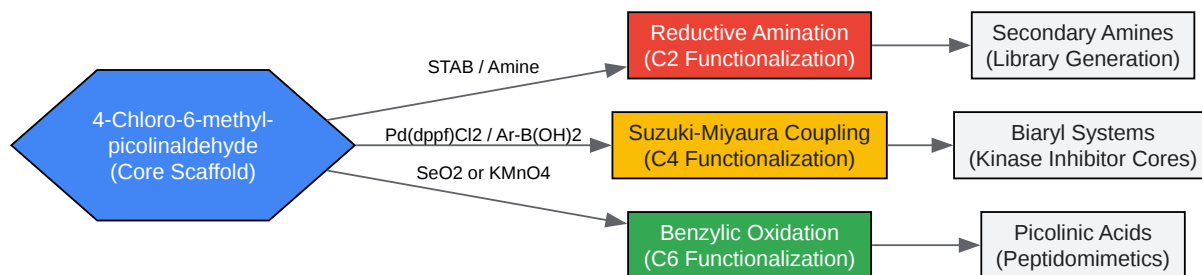
Structural Advantages (The "Tri-Handle" Strategy)

This molecule is not merely a pyridine derivative; it is a divergent core.

- **C2-Formyl Group (Aldehyde):** The most reactive site. Located adjacent to the pyridine nitrogen, it is highly electrophilic, ideal for rapid scaffold elaboration via reductive amination or Wittig olefination.
- **C4-Chloride:** Activated by the electron-withdrawing nature of the pyridine ring (para to nitrogen), this position is susceptible to
(Nucleophilic Aromatic Substitution) with amines/alkoxides or Palladium-catalyzed cross-couplings.
- **C6-Methyl Group:** Provides steric bulk to modulate receptor binding affinity. Chemically, it serves as a latent handle for benzylic oxidation (to carboxylic acid) or radical halogenation.

Strategic Workflow Visualization

The following diagram illustrates the divergent synthetic pathways accessible from this single intermediate.



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Figure 1: Divergent synthetic utility of the **4-chloro-6-methylpicolinaldehyde** scaffold.

Experimental Protocols

Protocol A: Reductive Amination (C2-Selective)

Objective: To derivatize the aldehyde handle while leaving the chloro-group intact for subsequent coupling. Mechanism: Formation of an imine intermediate followed by selective reduction using Sodium Triacetoxyborohydride (STAB). STAB is preferred over

to prevent reduction of the aldehyde to alcohol or over-reduction of the pyridine ring.

Materials:

- **4-Chloro-6-methylpicolinaldehyde** (1.0 eq)[1]
- Primary Amine () (1.1 eq)
- Sodium Triacetoxyborohydride (STAB) (1.5 eq)
- Acetic Acid (AcOH) (Catalytic, 1-2 drops)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE) (Anhydrous)

Step-by-Step Procedure:

- Imine Formation: In a flame-dried round-bottom flask under

, dissolve the aldehyde (1.0 mmol) in DCM (10 mL).
- Add the primary amine (1.1 mmol) and catalytic AcOH. Stir at Room Temperature (RT) for 30–60 minutes.
 - Checkpoint: Monitor by TLC or LCMS. Disappearance of aldehyde peak indicates imine formation.
- Reduction: Cool the mixture to 0°C. Add STAB (1.5 mmol) portion-wise over 10 minutes.
- Reaction: Allow the mixture to warm to RT and stir for 4–16 hours.
- Quench: Quench with saturated aqueous

(10 mL). Stir vigorously for 15 minutes until gas evolution ceases.
- Workup: Extract with DCM (

mL). Wash combined organics with brine, dry over

, and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Critical Note: The C4-Chlorine is stable under these conditions, allowing this product to serve as a precursor for Protocol B.

Protocol B: Suzuki-Miyaura Coupling (C4-Selective)

Objective: To install an aryl or heteroaryl group at the C4 position. Mechanism: Palladium-catalyzed cross-coupling. The electron-deficient nature of the pyridine facilitates the oxidative addition step.

Materials:

- **4-Chloro-6-methylpicolinaldehyde** (1.0 eq)[[1](#)]
- Aryl Boronic Acid (

)

) (1.2 eq)

- Catalyst:

(5 mol%) or

(5 mol%)

- Base:

(2.0 eq) or

(2.0 eq)

- Solvent: 1,4-Dioxane/Water (4:1 ratio)

Step-by-Step Procedure:

- Degassing: Charge a microwave vial or pressure tube with the aldehyde (1.0 mmol), boronic acid (1.2 mmol), and base (2.0 mmol). Evacuate and backfill with Argon ().
- Solvent Addition: Add degassed Dioxane/Water (5 mL total).
- Catalyst Addition: Add the Pd-catalyst under a positive stream of Argon. Seal the vessel.
- Reaction: Heat to 90°C (oil bath) or 100°C (Microwave) for 2–4 hours.
 - Note: The aldehyde group is generally robust, but if the boronic acid contains nucleophilic amines, protection of the aldehyde (as an acetal) may be required prior to coupling.
- Workup: Filter through a Celite pad, washing with EtOAc. Wash the filtrate with water and brine.
- Purification: Silica gel chromatography.

Safety & Handling (E-E-A-T)

- Aldehyde Reactivity: Picolinaldehydes are prone to air oxidation to picolinic acids. Store under Nitrogen/Argon at -20°C. If the solid turns white/crusty, check

NMR for carboxylic acid formation (broad singlet >11 ppm).

- Skin Sensitization: Pyridine derivatives are potential skin irritants and sensitizers. Use double nitrile gloves.
- Waste Disposal: Palladium wastes must be segregated into heavy metal waste streams.

References

- ChemicalBook.**4-Chloro-6-methylpicolinaldehyde** Product Description & Properties. (Accessed 2026).
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Sources

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